

Navigating the Safe Disposal of (Rac)-Lartesertib: A Procedural Guide

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Compound of Interest

Compound Name: (Rac)-Lartesertib

CAS No.: 2495096-26-7

Cat. No.: B10831616

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **(Rac)-Lartesertib**, a potent serine/threonine protein kinase ATM inhibitor, requires careful handling and disposal due to its potential biological activity. While a specific Safety Data Sheet (SDS) for **(Rac)-Lartesertib** is not publicly available, established guidelines for the disposal of hazardous laboratory chemicals provide a comprehensive framework for its safe management.

Quantitative Disposal Parameters

In the absence of specific quantitative data for **(Rac)-Lartesertib**, general guidelines for laboratory chemical waste should be strictly followed. Adherence to the regulations set by your institution's Environmental Health and Safety (EH&S) department is paramount. The following table summarizes typical quantitative limits for hazardous waste accumulation in a laboratory setting.

Parameter	Guideline	Citation
Maximum Hazardous Waste Volume	Up to 55 gallons in a Satellite Accumulation Area (SAA).	[1]
Maximum Acutely Toxic Waste	Up to 1 quart of liquid or 1 kilogram of solid for P-listed chemicals.	[1]
Drain Disposal pH Range	Permissible for aqueous solutions with a pH between 5.5 and 10.5, and only if the chemical is non-hazardous and biodegradable.	[2][3]
Storage Time Limit (Partial Container)	Partially filled, properly labeled containers may remain in an SAA for up to one year.	[2]
Storage Time Limit (Full Container)	Full containers must be removed from the SAA within three days.	[2]

Note: **(Rac)-Lartesertib**, as a bioactive small molecule, should be presumed hazardous. Therefore, drain disposal is not recommended unless explicitly approved by your institution's EH&S department.

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the recommended steps for the proper disposal of **(Rac)-Lartesertib**, synthesized from general laboratory chemical waste management guidelines.

1. Waste Identification and Segregation:

- Treat all **(Rac)-Lartesertib** waste, including pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), as hazardous chemical waste.

- Segregate **(Rac)-Lartesertib** waste from other waste streams such as radioactive, biological, or non-hazardous waste to prevent dangerous reactions.[2]

2. Container Selection and Labeling:

- Use a chemically compatible, leak-proof container for waste collection. Plastic is often preferred.[1] The original container, if in good condition, can be used.[2]
- Clearly label the waste container with a "Hazardous Waste" tag.
- The label must include the full chemical name, "**(Rac)-Lartesertib**," and a clear indication of its contents (e.g., "Solid Waste," "Aqueous Solution with Trace Amounts"). If mixed with other chemicals, list all components.
- Mark the date when the first waste is added to the container.

3. Waste Accumulation and Storage:

- Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[1][2]
- Keep the waste container securely capped at all times, except when adding waste.[2]
- Ensure that incompatible chemicals are not stored together. For instance, store acids and bases separately.[2]

4. Disposal Request and Pickup:

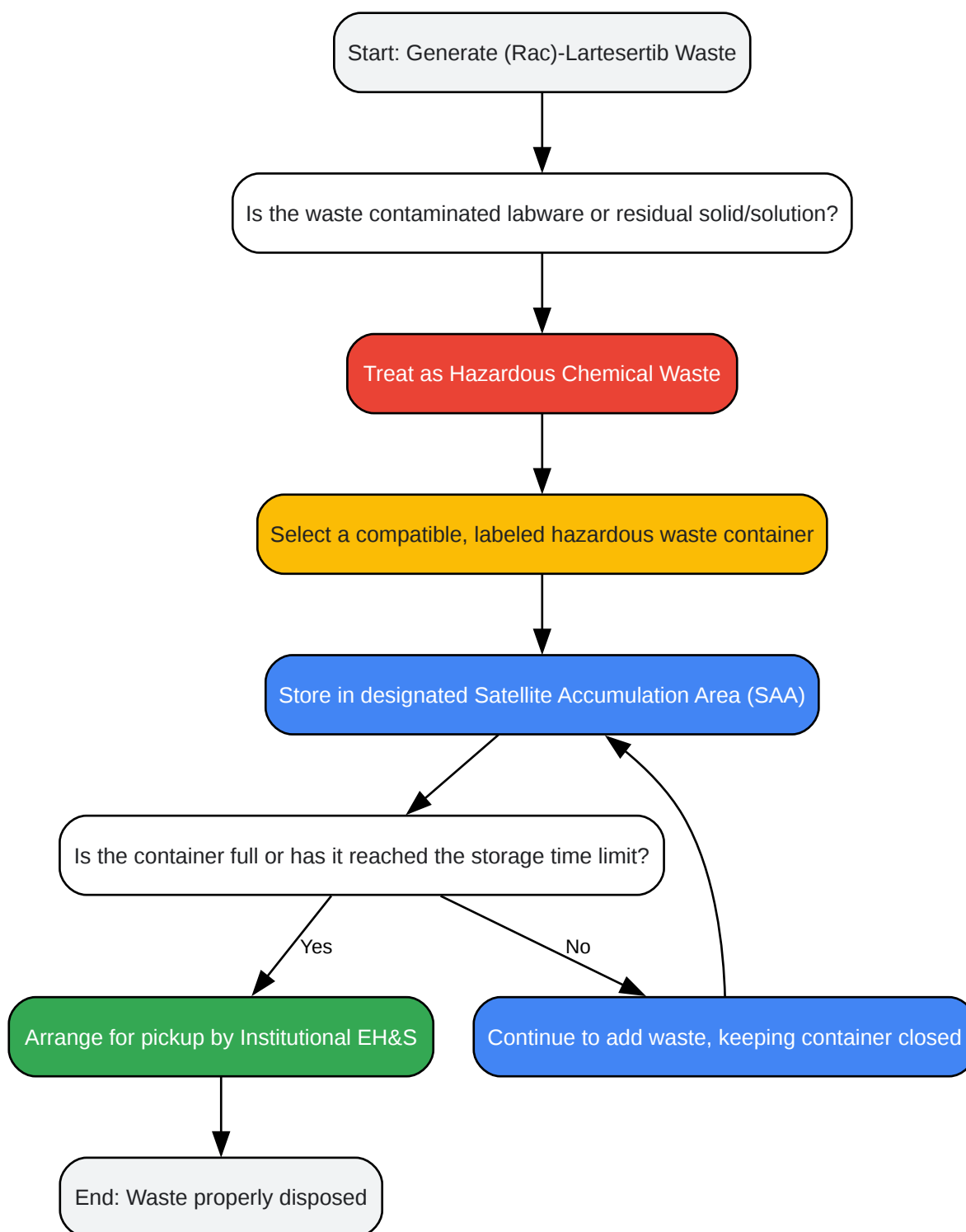
- Once the container is full or has been in storage for the maximum allowable time, arrange for its disposal through your institution's hazardous waste management program.
- Contact your institution's Environmental Health and Safety (EH&S) or a similar department to schedule a waste pickup.[1]
- Do not attempt to treat the chemical waste in the laboratory (e.g., through evaporation or neutralization) unless it is a specifically approved institutional procedure.[4]

5. Empty Container Disposal:

- A container that held **(Rac)-Lartesertib** should be considered hazardous waste.
- For containers that held acutely hazardous waste (P-listed), they must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^[5]
- Deface or remove all previous labels from the empty container before its final disposal as regular trash (if permitted by your institution's policy).^[5]

Logical Workflow for (Rac)-Lartesertib Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(Rac)-Lartesertib** waste.



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Disposal Workflow for **(Rac)-Lartesertib**

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References

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